

Application Notes and Protocols for Indium-110m in Tumor Imaging

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Compound of Interest

Compound Name: *Indium-110*

CAS No.: *14133-75-6*

Cat. No.: *B1235001*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Indium-110m (^{110m}In) is a positron-emitting radionuclide that holds significant promise for high-resolution tumor imaging using Positron Emission Tomography (PET). With a half-life of 69.1 minutes, it is particularly well-suited for labeling peptides and other molecules with rapid pharmacokinetics.[1][2] The primary advantage of ^{110m}In -PET is its ability to produce images with nearly three times better spatial resolution than Single Photon Emission Computed Tomography (SPECT) using the more common Indium-111 (^{111}In), allowing for superior detection of small tumors and more accurate quantification of radiopharmaceutical uptake.[1][3][4]

These application notes provide a comprehensive overview of the use of ^{110m}In as a radiopharmaceutical for tumor imaging, including its production, radiolabeling of targeting molecules, and detailed protocols for preclinical evaluation. While the primary focus is on ^{110m}In , some protocols have been adapted from established methods for the chemically similar

and more extensively researched ^{111}In , due to the limited availability of detailed published procedures specifically for $^{110\text{m}}\text{In}$.

Physicochemical Properties of Indium-110m

A clear understanding of the decay characteristics of $^{110\text{m}}\text{In}$ is essential for imaging study design, dosimetry calculations, and radiation safety.

Property	Value
Half-life	69.1 ± 0.5 minutes[2]
Decay Mode	Electron Capture (EC) / Positron Emission (β^+) [2]
Primary Emissions	Positrons (β^+), Gamma (γ) photons
Positron Energy (E_{β^+} avg)	Data not readily available in searched sources
Gamma Energy (keV)	Data not readily available in searched sources
Primary Application	Positron Emission Tomography (PET) Imaging

I. Production of Indium-110m

$^{110\text{m}}\text{In}$ can be produced in a cyclotron, making it accessible to PET centers with this capability. The most common production route involves the proton bombardment of an enriched Cadmium-110 (^{110}Cd) target.

Protocol 1: Cyclotron Production and Chemical Separation of $^{110\text{m}}\text{In}$

This protocol outlines the general steps for producing $^{110\text{m}}\text{InCl}_3$ suitable for radiolabeling.

1. Target Preparation:

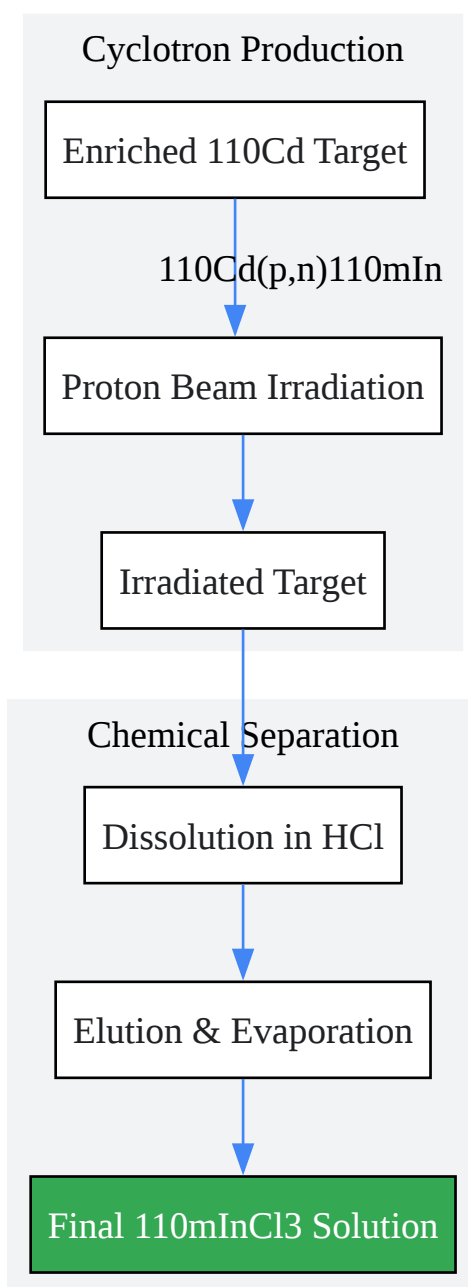
- Prepare a target of enriched ^{110}Cd . The specific design of the target will depend on the cyclotron being used.

2. Irradiation:

- Irradiate the ^{110}Cd target with a proton beam. A common nuclear reaction is $^{110}\text{Cd}(\text{p},\text{n})^{110\text{m}}\text{In}$.
[\[1\]](#)
- Irradiation parameters such as proton energy, beam current, and duration should be optimized to maximize the yield of $^{110\text{m}}\text{In}$ while minimizing the production of radionuclidic impurities.

3. Chemical Separation:

- Following irradiation, dissolve the target in an appropriate acid (e.g., hydrochloric acid).
- Separate the $^{110\text{m}}\text{In}$ from the cadmium target material. One reported method involves the following steps[\[1\]](#)[\[3\]](#):
 - Elute the dissolved target material containing $^{110\text{m}}\text{In}$ with 5 mL of 0.05 mol/L HCl.
 - Evaporate the eluate to dryness.
 - Redissolve the $^{110\text{m}}\text{In}$ residue in 400 μL of 0.02 mol/L HCl. This solution is now ready for radiolabeling.



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Fig. 1: Workflow for the production and separation of ^{110m}In .

II. Radiolabeling of Targeting Molecules

A key application of ^{110m}In is the labeling of peptides that target receptors overexpressed on tumor cells. A prime example is the labeling of a DTPA-conjugated octreotide analogue for imaging neuroendocrine tumors that express somatostatin receptors.

Protocol 2: Radiolabeling of DTPA-D-Phe¹-octreotide with ^{110m}In

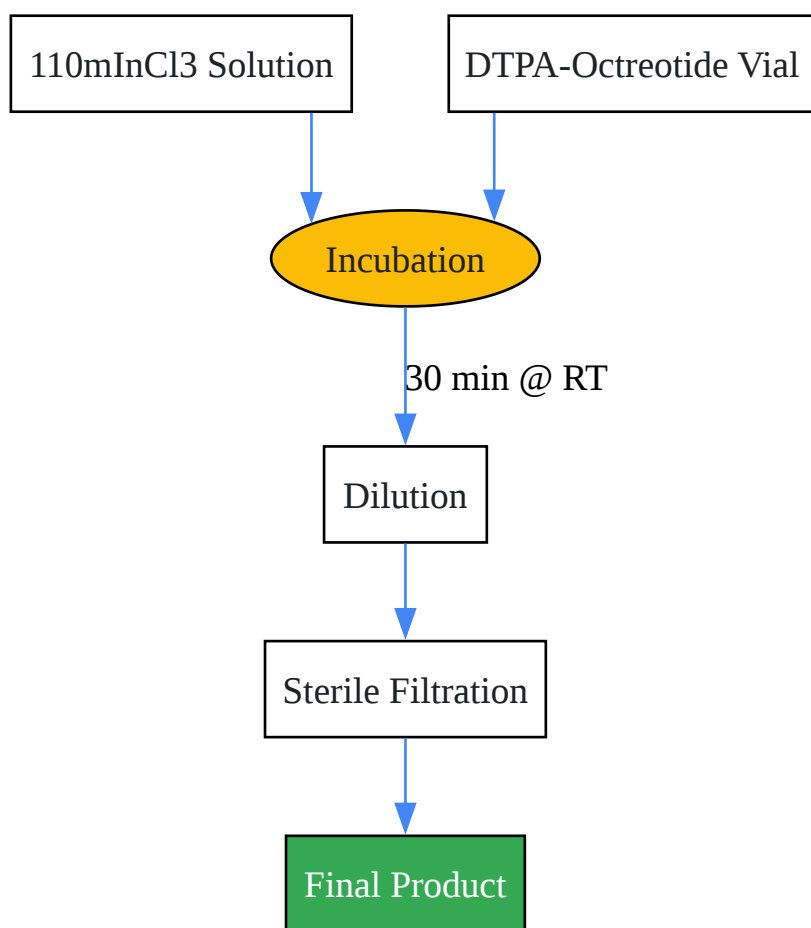
This protocol is adapted from a method utilizing a commercially available kit (OctreoScan), demonstrating a straightforward labeling process.[\[1\]](#)[\[3\]](#)

Materials:

- ^{110m}InCl₃ in 0.02 mol/L HCl (from Protocol 1)
- Vial containing 10 µg of DTPA-D-Phe¹-octreotide (e.g., from an OctreoScan kit)
- Sterile saline for dilution
- 0.22-µm sterile filter

Procedure:

- Add approximately 500 MBq of the ^{110m}InCl₃ solution to the vial containing the DTPA-D-Phe¹-octreotide.
- Incubate the reaction mixture at room temperature for 30 minutes.
- After incubation, dilute the vial contents with sterile saline to the desired volume.
- Draw the final product into a sterile syringe through a 0.22-µm sterile filter for sterilization.



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Fig. 2: Radiolabeling workflow for $^{110\text{m}}\text{In}$ -DTPA-octreotide.

III. Quality Control

Ensuring the purity and stability of the radiopharmaceutical is critical before administration.

Protocol 3: Quality Control of $^{110\text{m}}\text{In}$ -labeled Peptides

1. Radiochemical Purity (RCP):

- Method: High-Performance Liquid Chromatography (HPLC) or Thin-Layer Chromatography (TLC) are standard methods.
- HPLC System:
 - Column: Reversed-phase C18 column.

- Mobile Phase: A gradient of 0.1% trifluoroacetic acid (TFA) in water (Solvent A) and 0.1% TFA in acetonitrile (Solvent B).
- Detection: In-line radioactivity detector coupled with a UV detector.
- Procedure: Inject a small aliquot of the final product. The retention time of the radiolabeled peptide will be different from that of free $^{110\text{m}}\text{In}$. Calculate RCP by integrating the peak areas.
- TLC System:
 - Stationary Phase: Silica gel plates.
 - Mobile Phase: A suitable solvent system (e.g., 0.1 M sodium citrate, pH 5.0) should be developed to separate the labeled peptide from free $^{110\text{m}}\text{In}$.
 - Detection: A radio-TLC scanner.
 - Procedure: Spot the sample on the plate, develop the chromatogram, and determine the distribution of radioactivity.
- Acceptance Criteria: Typically, RCP should be >95%.

2. Radionuclidic Purity:

- Method: Gamma-ray spectroscopy using a high-purity germanium (HPGe) detector.
- Procedure: Acquire a gamma spectrum of the final product. Identify the characteristic photopeaks of $^{110\text{m}}\text{In}$ and any potential radionuclidic impurities.
- Acceptance Criteria: The presence of long-lived impurities should be below specified limits.

3. Sterility and Endotoxin Testing:

- Standard pharmacopeial methods for sterility and bacterial endotoxin testing should be followed for products intended for human use.

IV. Preclinical Evaluation

Preclinical studies are essential to determine the biological properties of the new radiopharmaceutical.

Protocol 4: In Vitro Cell Binding Assay

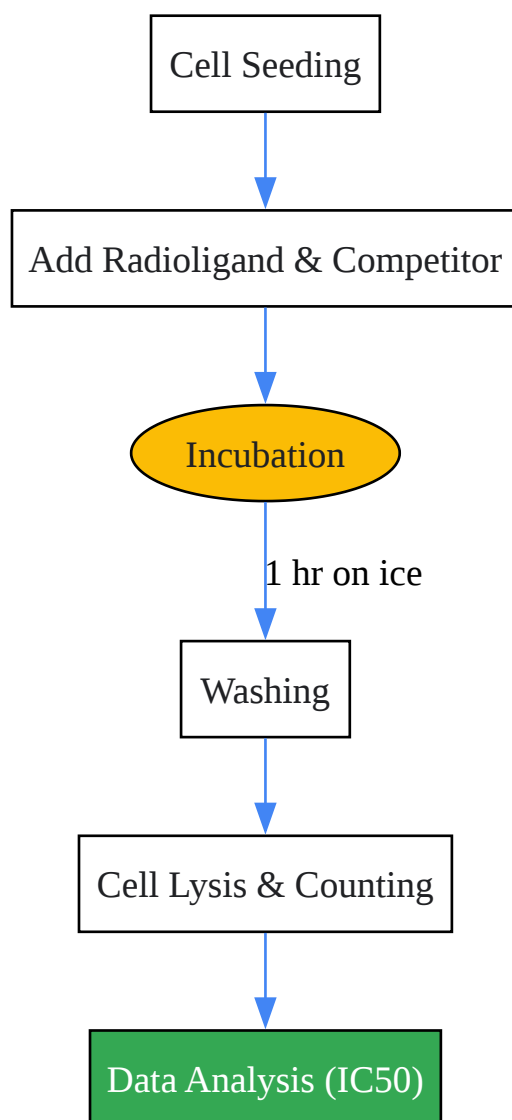
This protocol determines the binding affinity of the radiolabeled peptide to its target receptor on cancer cells.

Materials:

- Cancer cell line overexpressing the target receptor (e.g., a somatostatin receptor-positive cell line for $^{110\text{m}}\text{In}$ -DTPA-octreotide).
- $^{110\text{m}}\text{In}$ -labeled peptide.
- Unlabeled ("cold") peptide for competition.
- Binding buffer (e.g., PBS with 1% BSA).

Procedure (Competitive Binding Assay):

- Seed cells in a multi-well plate and allow them to adhere.
- Prepare serial dilutions of the unlabeled peptide.
- To each well, add a fixed concentration of the $^{110\text{m}}\text{In}$ -labeled peptide and varying concentrations of the unlabeled peptide.
- Incubate for 1 hour on ice to allow binding to reach equilibrium.
- Wash the cells with ice-cold binding buffer to remove unbound radioactivity.
- Lyse the cells and measure the radioactivity in each well using a gamma counter.
- Plot the percentage of bound radioactivity against the concentration of the unlabeled peptide to determine the IC_{50} (the concentration of unlabeled peptide that inhibits 50% of the specific binding).



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Fig. 3: Workflow for an in vitro competitive binding assay.

Protocol 5: In Vivo Biodistribution Study in Tumor-Bearing Mice

This protocol assesses the uptake and clearance of the radiopharmaceutical in a living animal model.

Materials:

- Tumor-bearing mice (e.g., nude mice with xenografted human tumors).

- ^{110m}In -labeled peptide.
- Anesthesia.
- Gamma counter.

Procedure:

- Administer a known amount of the ^{110m}In -labeled peptide to each mouse via intravenous (tail vein) injection. A typical volume is 0.1-0.2 mL.
- At predetermined time points (e.g., 30, 60, 120 minutes post-injection), euthanize a cohort of mice (typically n=3-5 per time point).
- Dissect and collect major organs and tissues (blood, tumor, heart, lungs, liver, spleen, kidneys, muscle, bone, etc.).
- Weigh each tissue sample.
- Measure the radioactivity in each sample using a gamma counter, along with standards of the injected dose.
- Calculate the uptake in each tissue as a percentage of the injected dose per gram of tissue (%ID/g).

Tissue	%ID/g at 1 hour p.i. (Hypothetical Data)	%ID/g at 2 hours p.i. (Hypothetical Data)
Blood	1.5 ± 0.3	0.5 ± 0.1
Tumor	10.2 ± 2.1	8.5 ± 1.8
Liver	2.1 ± 0.5	1.8 ± 0.4
Spleen	0.8 ± 0.2	0.6 ± 0.1
Kidneys	25.6 ± 4.5	20.1 ± 3.9
Muscle	0.5 ± 0.1	0.3 ± 0.1

Note: The above biodistribution data is hypothetical and for illustrative purposes only, as detailed preclinical biodistribution data for ^{110m}In -labeled compounds were not available in the searched sources. The high kidney uptake is typical for radiolabeled peptides.

V. Comparative Imaging: ^{110m}In -PET vs. ^{111}In -SPECT

Clinical studies have demonstrated the superiority of ^{110m}In -PET for imaging neuroendocrine tumors compared to ^{111}In -SPECT.

Feature	^{110m}In -PET	^{111}In -SPECT
Radionuclide Half-life	69.1 minutes[1][2]	2.8 days
Imaging Modality	Positron Emission Tomography[1][3]	Single Photon Emission Computed Tomography
Spatial Resolution	Significantly higher (almost 3-fold better)[1][3][4]	Lower
Quantitative Accuracy	Higher[1][3]	Limited
Detection of Small Lesions	Greatly improved[1][3][4]	Limited
Typical Imaging Time p.i.	~1-2 hours[3]	24 hours[3]

These notes and protocols provide a framework for researchers to explore the potential of ^{110m}In as a valuable tool for high-resolution tumor imaging. Further research and development will undoubtedly expand its applications and solidify its role in nuclear medicine.

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